

Commercial Sourcing and Technical Guide for 1-Bromo-2-chloropropane

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Compound of Interest

Compound Name: **1-Bromo-2-chloropropane**

Cat. No.: **B1583154**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and key technical data for **1-Bromo-2-chloropropane** (CAS No. 3017-96-7). This document is intended to assist researchers, scientists, and professionals in drug development in sourcing this chemical and understanding its properties and potential applications.

Overview of 1-Bromo-2-chloropropane

1-Bromo-2-chloropropane is a halogenated alkane with the chemical formula C_3H_6BrCl . It is a colorless liquid with a pungent odor and serves as a versatile intermediate in organic synthesis. [1] Its utility is found in the production of various organic compounds, including pharmaceuticals and agrochemicals.[1][2] The presence of two different halogen atoms at adjacent positions provides distinct reactivity, making it a valuable building block in synthetic chemistry.

Commercial Suppliers

1-Bromo-2-chloropropane is available from a range of commercial chemical suppliers. The following table summarizes some of the known vendors. Purity levels and available quantities may vary, and it is recommended to contact the suppliers directly for the most current information and to request certificates of analysis.

Supplier Name	Country/Region	Notes
American Custom Chemicals Corporation	USA	Listed as a manufacturer/distributor. [2]
City Chemical LLC	USA	Manufactures high-purity 1-Bromo-2-chloropropane in bulk. [3]
Benchchem	USA	Offers qualified products for research purposes. [4]
ChemicalBook	Online Marketplace	Lists multiple suppliers from various regions. [5]
Guidechem	Online Marketplace	Connects buyers with suppliers from different countries. [6]
LookChem	Online Marketplace	Provides a platform to find manufacturers and distributors. [2] [7] [8]

Technical Data

The following table summarizes the key chemical and physical properties of **1-Bromo-2-chloropropane**. This data is essential for designing experiments, understanding reactivity, and ensuring safe handling.

Property	Value	Source(s)
CAS Number	3017-96-7	[2] [3] [4] [5] [6] [7] [9] [10] [11]
Molecular Formula	C ₃ H ₆ BrCl	[1] [2] [7] [9] [10] [11]
Molecular Weight	157.44 g/mol	[4] [7] [11]
Appearance	Colorless liquid	[1]
Boiling Point	115.345 °C at 760 mmHg	[2]
Density	1.529 g/cm ³	[2]
Refractive Index	1.465	[2]
Flash Point	27.55 °C	[2] [7]
InChIKey	YMHXXJJTAGKFBA-UHFFFAOYSA-N	[4] [10] [11]

Experimental Information

While specific, detailed experimental protocols for **1-Bromo-2-chloropropane** are not readily available in the public domain, its primary use is as an alkylating agent in nucleophilic substitution reactions.[\[1\]](#) The following section provides a generalized, representative protocol for such a reaction. Additionally, a common synthetic route to **1-Bromo-2-chloropropane** is described.

Representative Experimental Protocol: Nucleophilic Substitution

This protocol outlines a general procedure for the reaction of **1-Bromo-2-chloropropane** with a generic nucleophile. Researchers should adapt this protocol based on the specific nucleophile, solvent, and desired reaction scale.

Objective: To synthesize a new compound via nucleophilic substitution of the bromine atom in **1-Bromo-2-chloropropane**.

Materials:

- **1-Bromo-2-chloropropane**
- Nucleophile (e.g., sodium azide, potassium cyanide, sodium thiophenoxyde)
- Anhydrous polar aprotic solvent (e.g., Dimethylformamide (DMF) or Acetonitrile)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Heating mantle or oil bath
- Inert atmosphere (e.g., Nitrogen or Argon)
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

Procedure:

- In a dry round-bottom flask under an inert atmosphere, dissolve the nucleophile in the chosen anhydrous solvent.
- To this solution, add **1-Bromo-2-chloropropane** (typically 1.0 equivalent) dropwise at room temperature with vigorous stirring.
- After the addition is complete, heat the reaction mixture to an appropriate temperature (e.g., 50-80 °C) and monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete (as indicated by the consumption of the starting material), cool the mixture to room temperature.
- Quench the reaction by adding water or an appropriate aqueous solution.
- Extract the product into an organic solvent (e.g., ethyl acetate, dichloromethane).

- Wash the organic layer with water and brine, then dry it over anhydrous sodium sulfate or magnesium sulfate.
- Filter off the drying agent and concentrate the solvent using a rotary evaporator.
- Purify the crude product by a suitable method, such as column chromatography or distillation, to obtain the desired substituted propane derivative.

Synthesis of 1-Bromo-2-chloropropane

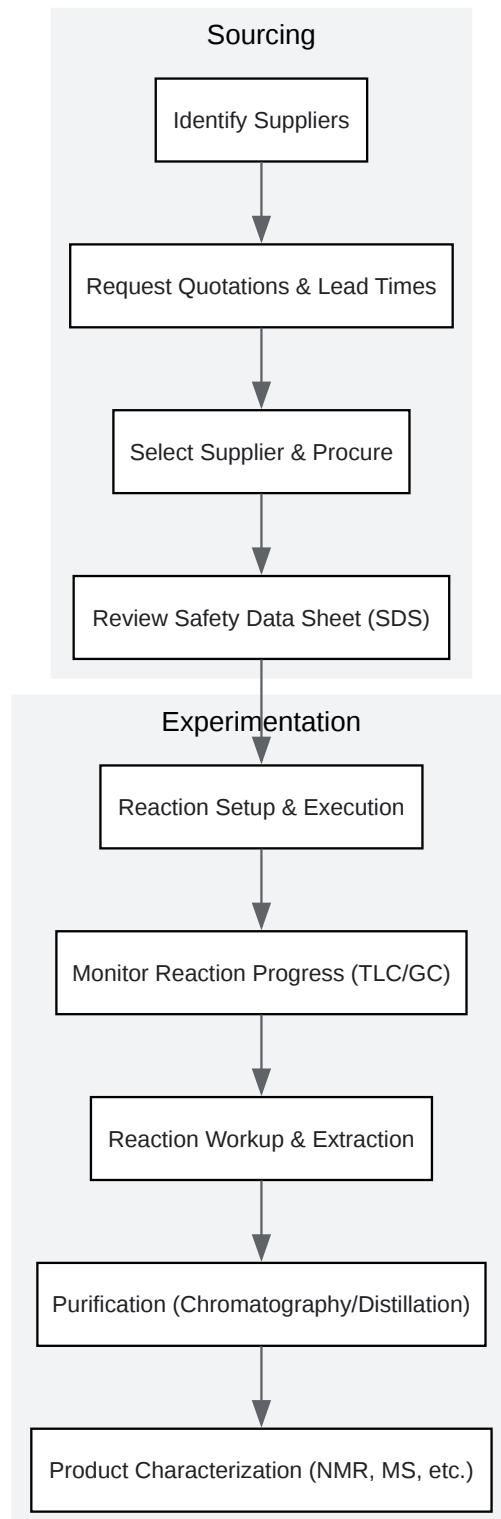
A common and controlled method for the synthesis of **1-Bromo-2-chloropropane** involves the conversion of a pre-functionalized precursor, 1-bromo-2-propanol.^[4] This approach offers good regioselectivity.^[4]

The precursor, 1-bromo-2-propanol, can be synthesized by the reaction of allyl bromide with sulfuric acid.^[4] The subsequent conversion to **1-Bromo-2-chloropropane** is typically achieved using a chlorinating agent like thionyl chloride (SOCl_2).^[4] This reaction proceeds via a nucleophilic substitution mechanism where the hydroxyl group is converted into a better leaving group, which is then displaced by a chloride ion.^[4]

Visualizations

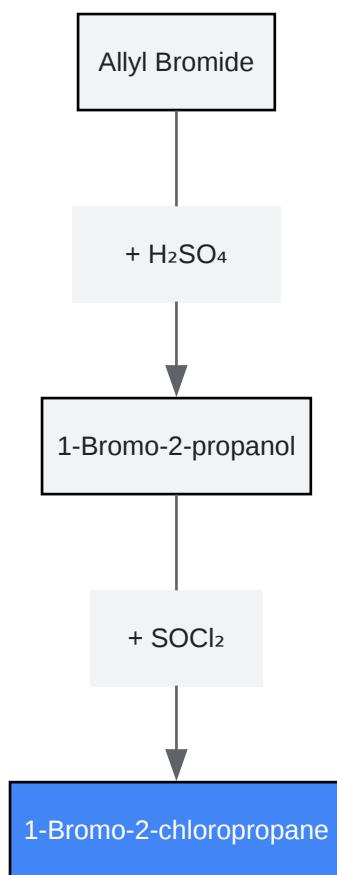
The following diagrams illustrate key logical and experimental workflows related to the use of **1-Bromo-2-chloropropane**.

General Experimental Workflow for Using a Commercial Chemical

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Caption: General workflow from sourcing a chemical to experimental product analysis.

Synthesis Route for 1-Bromo-2-chloropropane

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Caption: Synthesis of **1-Bromo-2-chloropropane** from 1-Bromo-2-propanol.

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